Application Note: Functional Characterization of Neuropeptide Y (13-36) in Cell Culture

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Compound of Interest

Compound Name:	*Neuropeptide y(13-36)(human,rat)*
Cat. No.:	*B13833579*

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Executive Summary & Mechanism of Action

Neuropeptide Y (13-36) is a C-terminal fragment of the endogenous Neuropeptide Y.[1] Unlike the full-length peptide (NPY 1-36), which binds to Y1, Y2, and Y5 receptors with high affinity, NPY (13-36) is a highly selective agonist for the Y2 receptor subtype.

This selectivity makes NPY (13-36) an indispensable tool for distinguishing Y2-mediated signaling (e.g., presynaptic inhibition of neurotransmitter release, angiogenesis) from Y1-mediated effects (e.g., vasoconstriction, anxiolysis).[2]

Pharmacological Profile

The Y2 receptor is a G-protein coupled receptor (GPCR) primarily coupled to the Gi/o family. Activation results in the inhibition of Adenylyl Cyclase (AC) and a subsequent reduction in cyclic AMP (cAMP).[2] Downstream, Y2 activation can also trigger the MAPK/ERK pathway, driving endothelial cell proliferation and migration.

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Ligand	Y1 Receptor Affinity	Y2 Receptor Affinity	Y5 Receptor Affinity	Primary Utility
NPY (1-36)	High (Ki ~0.2 nM)	High (Ki ~0.2 nM)	High	General Agonist
NPY (13-36)	Negligible (>1000 nM)	High (Ki ~0.5 nM)	Moderate	Y2 Selective Agonist
[Leu31, Pro34]-NPY	High	Negligible	High	Y1/Y5 Agonist

Reconstitution & Handling Protocol

Peptides are prone to adsorption to surfaces and oxidation. Proper handling is the foundation of a reproducible assay.

Materials

- Lyophilized NPY (13-36) (Store at -20°C)
- Solvent: Sterile Endotoxin-Free Water or 0.1% Acetic Acid (if peptide content is high).[2]
- Vessels: Polypropylene tubes (Do NOT use glass; peptides adhere to glass).[2]
- Carrier Protein: BSA (Bovine Serum Albumin), fatty-acid free.[2]

Step-by-Step Reconstitution

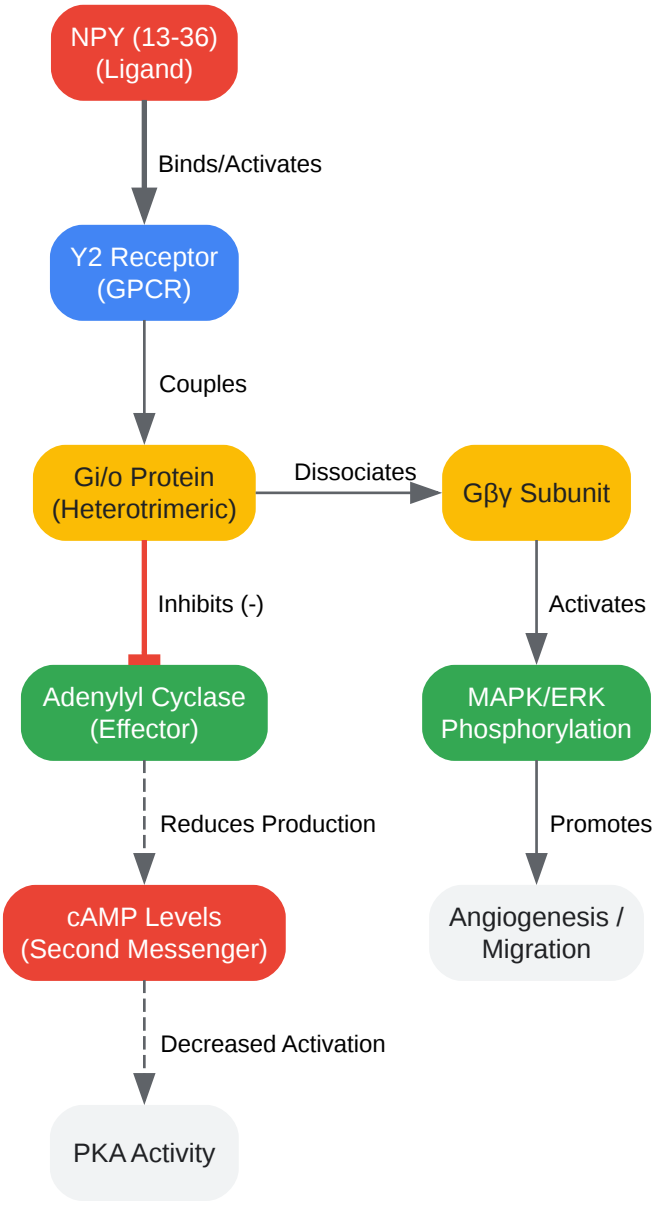
- Equilibration: Allow the lyophilized vial to warm to room temperature (20-25°C) before opening. This prevents condensation and hydrolysis.
- Dissolution: Add sterile water to achieve a stock concentration of 1 mM (approx. 3 mg/mL depending on MW ~2980 Da).
  - Note: If the solution is cloudy, add 0.1% acetic acid dropwise or sonicate briefly.
- Aliquoting: Divide the stock into small aliquots (e.g., 10 µL or 20 µL) in polypropylene tubes.

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- Storage: Store aliquots at -80°C. Avoid freeze-thaw cycles.
- Working Solution: On the day of the assay, dilute the stock into the assay buffer (e.g., PBS or HBSS) containing 0.1% BSA. The BSA coats the plasticware and prevents the peptide from sticking to the tube walls.

Signaling Pathway Visualization

The following diagram illustrates the Y2 receptor signaling cascade activated by NPY (13-36). Note the dual pathway: cAMP inhibition (Gi-mediated) and MAPK activation (G-beta-gamma mediated).[2]



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Figure 1: Signal transduction pathways downstream of Y2 receptor activation by NPY (13-36). [2]

Protocol A: cAMP Inhibition Assay (Functional Screen)

Since Y2 is Gi-coupled, it does not stimulate cAMP; it inhibits it.[2] To measure this, you must first artificially raise cAMP levels using Forskolin, then measure the ability of NPY (13-36) to suppress this rise.

Cell Model: CHO-K1 or HEK293 cells stably transfected with human Y2 receptor (hY2R).[2]
Validation Control: BIIE0246 (Selective Y2 Antagonist).

Reagents

- Stimulation Buffer: HBSS + 5 mM HEPES + 0.1% BSA + 0.5 mM IBMX.
    - Why IBMX? It is a phosphodiesterase inhibitor. It prevents the breakdown of cAMP, ensuring that any decrease in cAMP is due to Y2 receptor activity, not enzymatic degradation.
- Forskolin: Adenylyl cyclase activator (use at 1–10 µM).[2]
- Detection Kit: TR-FRET (e.g., HTRF) or cAMP ELISA.[2]

Procedure

- Seeding: Plate cells (e.g., 2,000–5,000 cells/well) in a 384-well low-volume white plate. Incubate overnight.
- Starvation (Optional): Replace medium with serum-free medium 2 hours prior to assay to reduce basal signaling noise.
- Antagonist Pre-treatment (Validation Step):
    - Add BIIE0246 (1 µM) to control wells.[2] Incubate for 15 minutes at 37°C.

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- Agonist Stimulation:
  - Prepare a 2X mix of Forskolin (10 µM) + NPY 13-36 (Dose response: 10^{-11} M to 10^{-6} M).
  - Add equal volume of this mix to the cells.
  - Final concentration in well: Forskolin (5 µM) + NPY 13-36 (varying).[2]
- Incubation: Incubate for 30 minutes at room temperature.
- Lysis & Detection: Add lysis buffer containing the detection antibodies (cAMP-d2 and Anti-cAMP-Cryptate) according to kit instructions.
- Readout: Measure fluorescence ratio (665nm/620nm).
  - Result: High signal = Low cAMP (Inverse competition assay usually).[2] Note: Check specific kit physics.
  - Expectation: NPY 13-36 should cause a dose-dependent decrease in cAMP (or recovery of FRET signal if using competition format).[2]

Protocol B: HUVEC Tube Formation (Angiogenesis)

Endothelial cells express Y2 receptors naturally.[2] NPY (13-36) promotes the transition of endothelial cells into capillary-like structures.[2]

Cell Model: Human Umbilical Vein Endothelial Cells (HUVEC).

Procedure

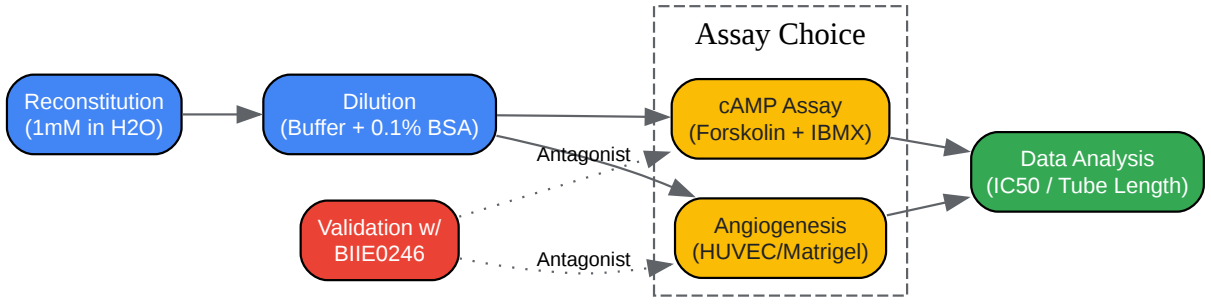
- Matrix Preparation:
  - Thaw Growth Factor Reduced (GFR) Matrigel at 4°C overnight.
  - Coat a 96-well plate with 50 µL of Matrigel. Ensure no bubbles.
  - Polymerize at 37°C for 30 minutes.
- Cell Preparation:

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- Harvest HUVECs (Passage 2–5).[2] Resuspend in basal medium (low serum, e.g., 0.5% FBS) to minimize background growth factor interference.

- Treatment:
  - Negative Control: Basal Medium.
  - Positive Control: VEGF (10 ng/mL).[2]
  - Test Condition: NPY 13-36 (10 nM and 100 nM).
  - Specificity Control: NPY 13-36 (100 nM) + BIIE0246 (1 µM).[2]
- Seeding: Add 15,000 cells per well on top of the polymerized Matrigel containing the treatments.
- Incubation: Incubate for 6–18 hours at 37°C, 5% CO2.
- Imaging: Capture images using phase-contrast microscopy.
- Quantification: Use ImageJ (Angiogenesis Analyzer plugin) to measure "Total Tube Length" and "Number of Junctions."[2]

Experimental Workflow Diagram



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Figure 2: Operational workflow for NPY (13-36) assays.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
No Effect in cAMP Assay	High basal cAMP or Receptor desensitization	Ensure Forskolin is used to stimulate cyclase. Gi agonists cannot lower cAMP if it is already at basal levels.
High Variability	Peptide adsorption	Ensure 0.1% BSA is present in all dilution buffers and use polypropylene tips/tubes.
Unexpected Y1 Activity	Impure peptide or high concentration	Use BIIE0246 to confirm Y2 specificity. If BIIE0246 does not block the effect, the peptide may be degrading or acting off-target.
Precipitation	Incorrect pH or Salt	Reconstitute in water first; avoid high salt concentrations in the stock solution.

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